Optimizing dosage and administration of Tannagine in animal models

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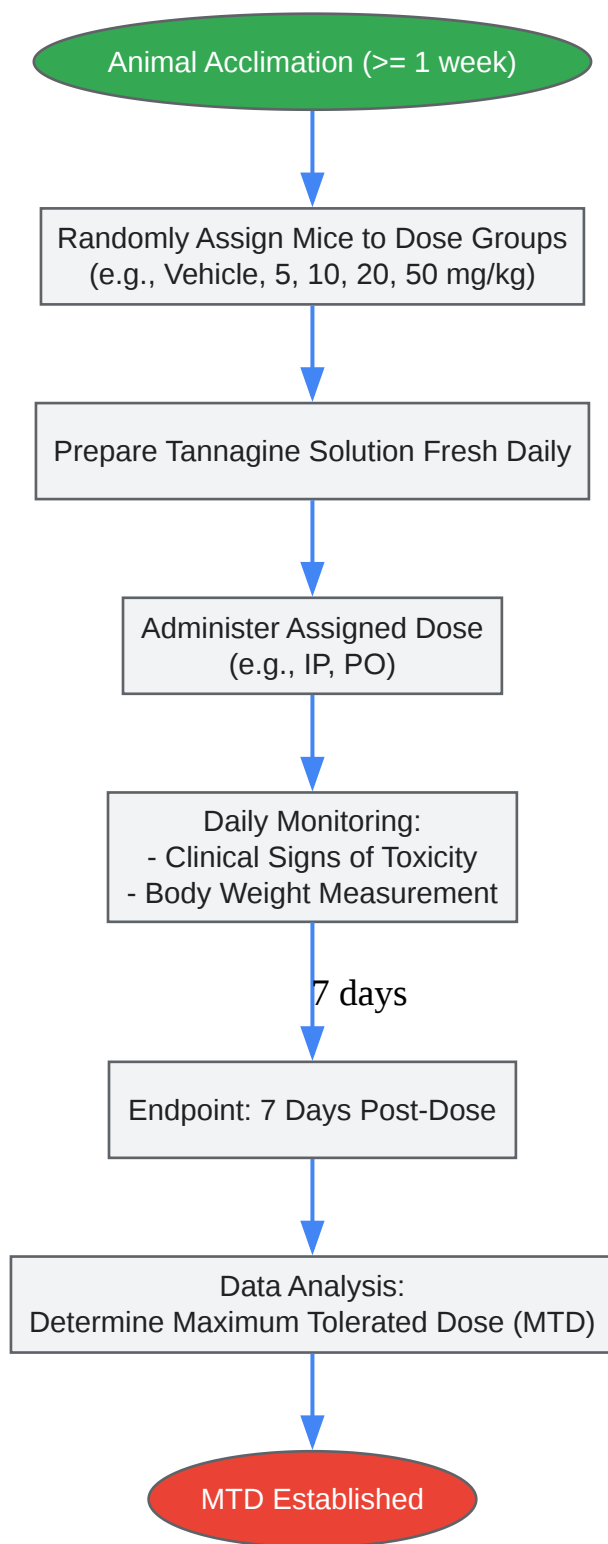| Compound of Interest		
Compound Name:	Tannagine	
Cat. No.:	B15588928	Get Quote

Visualizations: Workflows and Signaling Pathways

Diagram 1: Experimental Workflow for a Dose-Finding Study

This diagram outlines the key steps for conducting a dose-finding study to determine the Maximum Tolerated Dose (MTD) of **Tannagine** in a mouse model.
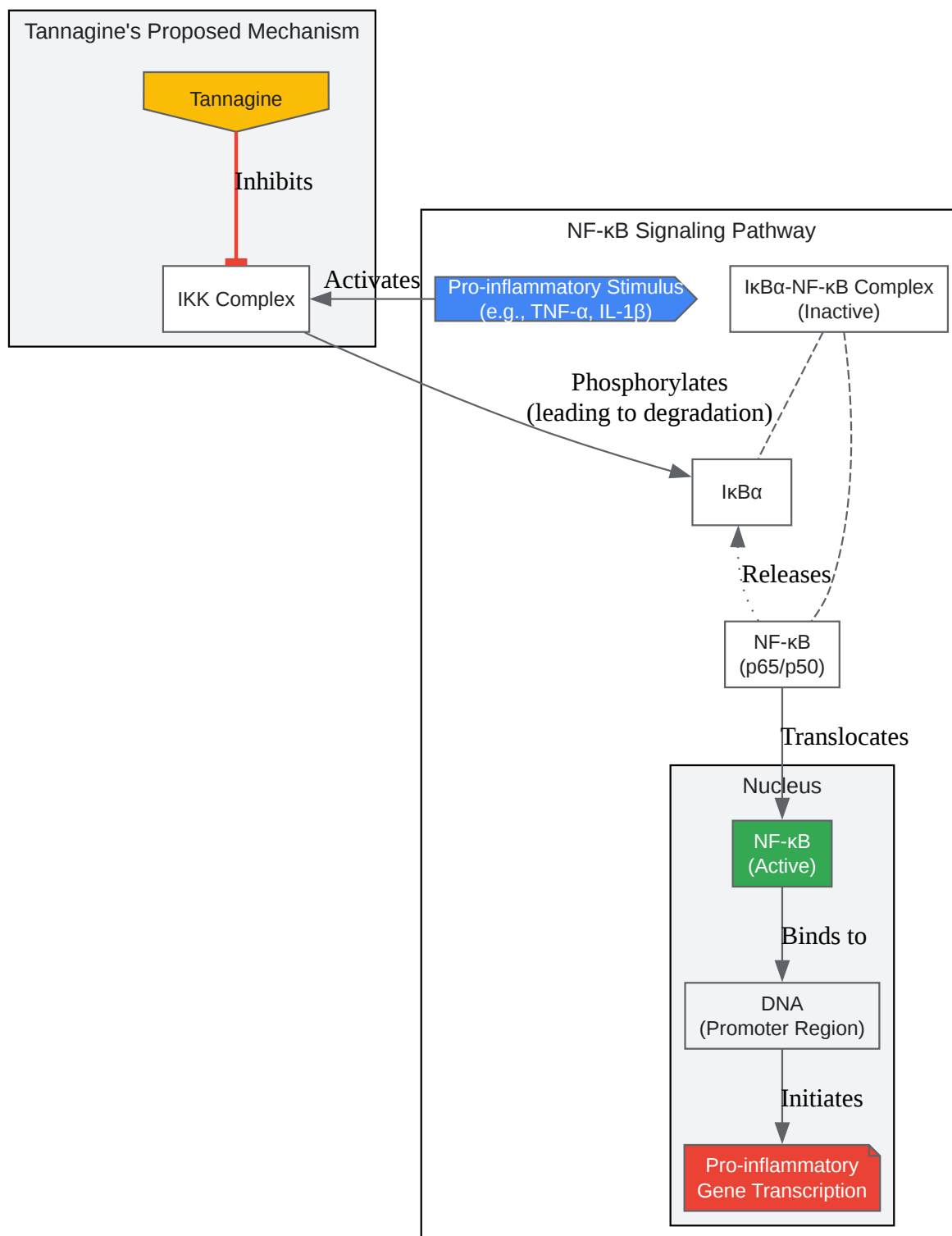
```
┌─────────────────────────────────────┐
│   Animal Acclimation (>= 1 week)     │
└─────────────────────────────────────┘
                  │
                  ▼
┌─────────────────────────────────────┐
│  Randomly Assign Mice to Dose Groups │
│  (e.g., Vehicle, 5, 10, 20, 50 mg/kg)│
└─────────────────────────────────────┘
                  │
                  ▼
┌─────────────────────────────────────┐
│   Prepare Tannagine Solution Fresh   │
│                Daily                 │
└─────────────────────────────────────┘
                  │
                  ▼
┌─────────────────────────────────────┐
│       Administer Assigned Dose       │
│            (e.g., IP, PO)            │
└─────────────────────────────────────┘
                  │
                  ▼
┌─────────────────────────────────────┐
│          Daily Monitoring:           │
│     - Clinical Signs of Toxicity     │
│     - Body Weight Measurement        │
└─────────────────────────────────────┘
                  │ 7 days
                  ▼
┌─────────────────────────────────────┐
│       Endpoint: 7 Days Post-Dose     │
└─────────────────────────────────────┘
                  │
                  ▼
┌─────────────────────────────────────┐
│           Data Analysis:             │
│  Determine Maximum Tolerated Dose    │
│               (MTD)                  │
└─────────────────────────────────────┘
                  │
                  ▼
         ┌──────────────────┐
         │  MTD Established  │
         └──────────────────┘
```

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Workflow for a Dose-Finding Study in Mice.

Diagram 2: Hypothetical Signaling Pathway for **Tannagine**

This diagram illustrates a potential mechanism of action for **Tannagine**, showing its inhibitory effect on the pro-inflammatory NF-κB signaling pathway.

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Hypothetical inhibition of the NF-κB pathway by **Tannagine**.

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